

Solubility Profile of 5-Methyl-3-nitro-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name:	5-Methyl-3-nitro-1h-pyrazole
CAS No.:	34334-96-8
Cat. No.:	B116685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **5-Methyl-3-nitro-1H-pyrazole** in common laboratory solvents. Due to a lack of publicly available quantitative data, this document provides a qualitative assessment based on related compounds and outlines a comprehensive experimental protocol for determining the precise solubility in a laboratory setting.

Core Topic: Solubility of 5-Methyl-3-nitro-1H-pyrazole

5-Methyl-3-nitro-1H-pyrazole is a heterocyclic organic compound with potential applications in medicinal chemistry and materials science. Understanding its solubility is a critical first step in the design of synthetic routes, formulation studies, and biological assays.

Data Presentation: Quantitative Solubility

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data for **5-Methyl-3-nitro-1H-pyrazole**. The table below reflects this lack

of available information. Researchers are encouraged to determine this data experimentally using the protocols outlined in the following section.

Solvent	Chemical Formula	Solubility (g/L)	Temperature (°C)
Water	H ₂ O	Data Not Available	-
Ethanol	C ₂ H ₅ OH	Data Not Available	-
Methanol	CH ₃ OH	Data Not Available	-
Acetone	C ₃ H ₆ O	Data Not Available	-
Ethyl Acetate	C ₄ H ₈ O ₂	Data Not Available	-
Dichloromethane	CH ₂ Cl ₂	Data Not Available	-
Chloroform	CHCl ₃	Data Not Available	-
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Data Not Available	-
Dimethylformamide (DMF)	C ₃ H ₇ NO	Data Not Available	-

Based on the structure of **5-Methyl-3-nitro-1H-pyrazole** and qualitative data for the related compound 4-nitro-1H-pyrazole, a general solubility profile can be inferred. The presence of the polar nitro group and the pyrazole ring suggests that it is likely to have limited solubility in water.^[1] Conversely, it is expected to be more soluble in polar aprotic and protic organic solvents such as acetone, ethanol, and chloroform.^[1] However, experimental verification is essential.

Experimental Protocols: Determining Solubility

To obtain quantitative solubility data for **5-Methyl-3-nitro-1H-pyrazole**, the following gravimetric method can be employed. This protocol is a standard and reliable method for determining the solubility of a solid in a liquid.

Objective: To determine the concentration of a saturated solution of **5-Methyl-3-nitro-1H-pyrazole** in a chosen solvent at a specific temperature.

Materials:

- **5-Methyl-3-nitro-1H-pyrazole** (solid)
- Selected solvent(s) of interest
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks
- Pipettes
- Glass vials with screw caps
- Sintered glass filter or syringe filter (pore size appropriate for the solid)
- Oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **5-Methyl-3-nitro-1H-pyrazole** to a known volume of the selected solvent in a glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 48 hours is generally recommended.
- Separation of Undissolved Solid:

- After the equilibration period, allow the vial to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
- To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a moderate speed.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to avoid crystallization due to temperature changes.
- Gravimetric Analysis:
 - Transfer the known volume of the saturated solution into a pre-weighed, dry volumetric flask.
 - Evaporate the solvent from the flask using a gentle stream of inert gas or by placing it in a fume hood. For higher boiling point solvents like DMSO or DMF, a vacuum oven at a suitable temperature may be necessary.
 - Once all the solvent has evaporated, place the flask containing the solid residue in an oven at a temperature below the compound's melting point to ensure it is completely dry.
 - Allow the flask to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the flask with the dried solid.
- Calculation of Solubility:
 - The mass of the dissolved solid is the final weight of the flask minus the initial weight of the empty flask.
 - The solubility can then be calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dissolved solid (g)}) / (\text{Volume of supernatant taken (L)})$$

Safety Precautions:

- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **5-Methyl-3-nitro-1H-pyrazole** and the solvents used for specific handling and disposal instructions.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of **5-Methyl-3-nitro-1H-pyrazole**.



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Caption: Experimental workflow for determining solubility.

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References

- 1. [solubilityofthings.com](https://www.solubilityofthings.com) [solubilityofthings.com]
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